

Essential Safety and Operational Guidance for Handling 2-Bromo-3-(bromomethyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-3-(bromomethyl)pyridine

Cat. No.: B1279060

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, operational, and disposal information for handling **2-Bromo-3-(bromomethyl)pyridine** (CAS No: 94446-97-6). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. This chemical is classified as a hazardous substance, and proper handling is paramount to mitigate risks.

Hazard Identification

2-Bromo-3-(bromomethyl)pyridine is associated with the following hazards:

- Skin Irritation: Causes skin irritation.[1][2][3]
- Serious Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2]
- Acute Toxicity: May be harmful if swallowed or in contact with skin.[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against chemical exposure. The following PPE is mandatory when handling **2-Bromo-3-(bromomethyl)pyridine**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be used for splash hazards. [4] [5]	Protects eyes from potential splashes and contact with the chemical, which can cause serious irritation. [1] [2]
Hand Protection	Nitrile or other suitable chemical-resistant gloves. Gloves must be inspected before use and disposed of after contamination. [6]	Prevents skin contact and absorption, which can cause irritation. [1] [3]
Body Protection	A laboratory coat or other suitable protective clothing to prevent skin exposure. [1] [4] [7]	Protects against contamination of personal clothing and skin.
Respiratory Protection	To be used in case of insufficient ventilation or the potential for aerosolization. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. [4] [5]	Protects the respiratory system from irritation. [1] [2]

Operational and Disposal Plans

A systematic approach to handling **2-Bromo-3-(bromomethyl)pyridine** from receipt to disposal is crucial for minimizing risks.

Experimental Protocols: Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.

- Store the container tightly closed in a cool, dry, and well-ventilated area away from incompatible substances.[1][7]
- The storage area should be locked.[1][7]

2. Handling and Experimentation:

- All handling of **2-Bromo-3-(bromomethyl)pyridine** should be conducted in a well-ventilated chemical fume hood.[1][7]
- Avoid the formation of dust and aerosols.[7]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[7]
- Wash hands and skin thoroughly after handling.[1][7]
- Do not eat, drink, or smoke in the handling area.[7]

3. Disposal Plan:

- Proper disposal of **2-Bromo-3-(bromomethyl)pyridine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.
- All waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials), must be collected in a designated, sealed, and clearly labeled hazardous waste container.[6]
- Dispose of the chemical waste through a licensed and approved waste disposal plant.[1][7]
- Follow all local, state, and national regulations for the disposal of halogenated organic compounds.

Emergency Procedures

Accidental Release Measures:

- Wear appropriate personal protective equipment.[1]
- Ensure adequate ventilation and evacuate unprotected personnel.[1][6]

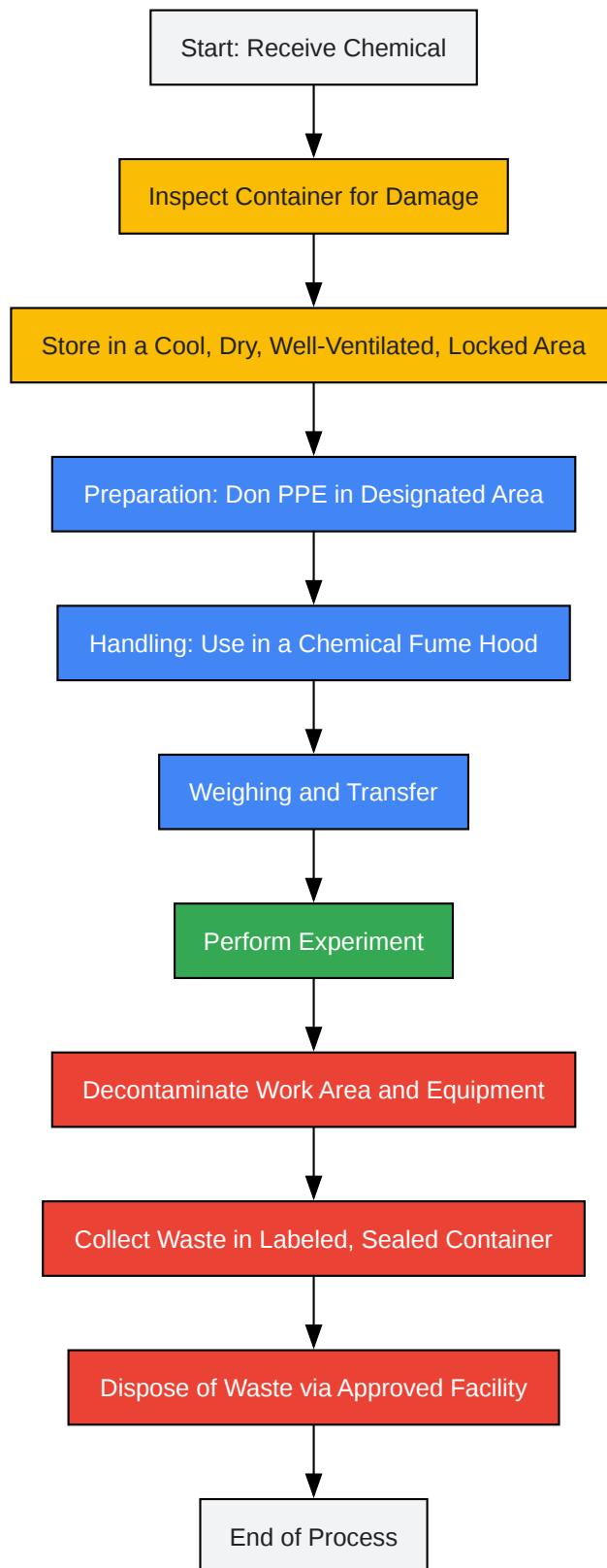
- Prevent further leakage or spillage if it is safe to do so.[1]
- Absorb the spill with an inert material, such as sand or a similar absorbent.[1]
- Collect the absorbed material into a tightly closed container for proper disposal.[6]
- Prevent the spilled material from entering drains or water courses.[1]

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][5][8]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical attention if irritation occurs.[1][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so.[1][7] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

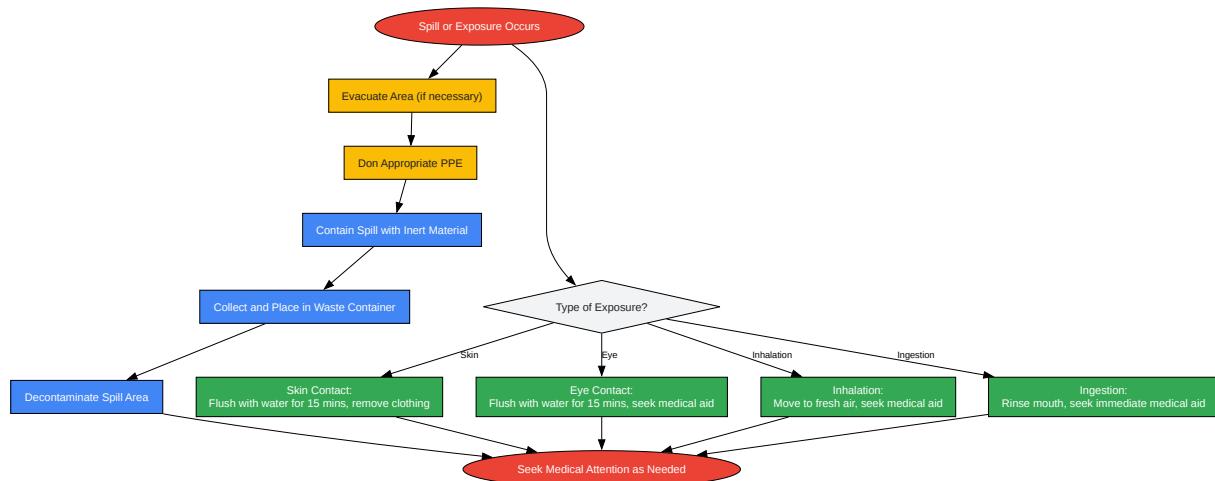
Visual Workflows

The following diagrams illustrate the standard procedures for handling **2-Bromo-3-(bromomethyl)pyridine** and the appropriate emergency response.



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Caption: Safe handling workflow for **2-Bromo-3-(bromomethyl)pyridine**.

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Caption: Emergency response protocol for accidental exposure or spills.

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